A Comprehensive Technical Guide to 4-Amino-N-ethyl-N-phenylbenzamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Amino-N-ethyl-N-phenylbenzamide*
CAS No.:	*65270-05-5*
Cat. No.:	*B1269036*

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Executive Summary: This document provides an in-depth technical overview of **4-Amino-N-ethyl-N-phenylbenzamide**, a substituted aromatic amide of interest to researchers in medicinal chemistry and materials science. The guide details the compound's precise chemical identity, including its IUPAC name and structural properties. A robust, two-step synthetic pathway is presented, beginning with the acylation of N-ethylaniline with 4-nitrobenzoyl chloride, followed by the reduction of the nitro intermediate. Each stage is accompanied by a detailed, step-by-step laboratory protocol. Furthermore, this guide outlines the expected analytical characterization using modern spectroscopic techniques (NMR, IR, MS) to validate the compound's structure. The document concludes with a discussion of the potential applications of the N-phenylbenzamide scaffold in drug development, supported by existing literature, and essential safety and handling protocols.

Chemical Identity and Nomenclature

The compound of interest is systematically named **4-Amino-N-ethyl-N-phenylbenzamide**.[1] [2] This nomenclature precisely describes its molecular architecture: a benzamide core where

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the amide nitrogen is substituted with both an ethyl group and a phenyl group, and the benzoyl ring bears an amino group at the para (position 4) location.

Identifier	Value	Source
IUPAC Name	4-Amino-N-ethyl-N-phenylbenzamide	PubChem[1]
CAS Number	65270-05-5	ChemicalBook, Sigma-Aldrich[3][4]
Molecular Formula	$C_{15}H_{16}N_2O$	PubChem[1][2]
Molecular Weight	240.30 g/mol	Sigma-Aldrich[3]
Canonical SMILES	CCN(C1=CC=CC=C1)C(=O)C2=CC=C(C=C2)N	PubChem[1]
InChI Key	CQVXDHAQPYPAEU-UHFFFAOYSA-N	Sigma-Aldrich[3]

Proposed Synthesis and Purification

The synthesis of **4-Amino-N-ethyl-N-phenylbenzamide** is most logically achieved via a two-step process. This strategy involves first forming the robust amide bond using a protected starting material, followed by a deprotection step to reveal the final primary amine. This approach prevents unwanted side reactions of the amino group during the acylation step.

The proposed pathway is:

- Acylation: Reaction of N-ethylaniline with 4-nitrobenzoyl chloride to form the intermediate, N-ethyl-N-phenyl-4-nitrobenzamide.
- Reduction: Selective reduction of the nitro group on the intermediate to yield the target primary amine, **4-Amino-N-ethyl-N-phenylbenzamide**.

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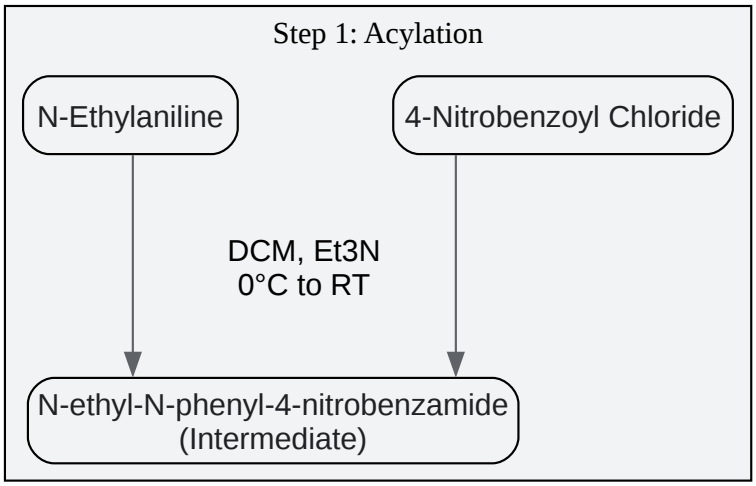

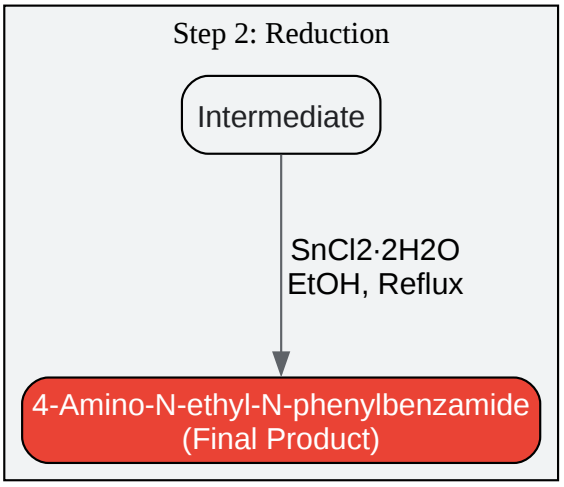

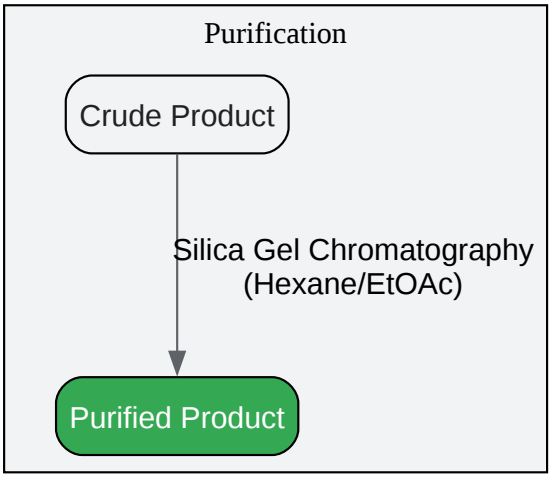

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Caption: Proposed two-step synthesis and purification workflow.

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Experimental Protocol: Synthesis of N-ethyl-N-phenyl-4-nitrobenzamide (Intermediate)

Rationale: This step employs a standard Schotten-Baumann-type reaction. 4-Nitrobenzoyl chloride is a highly reactive acylating agent. A tertiary amine base, such as triethylamine (Et_3N), is crucial to neutralize the hydrochloric acid byproduct, driving the reaction to completion and preventing protonation of the N-ethylaniline nucleophile. Dichloromethane (DCM) is an excellent inert solvent for this reaction.

- To a round-bottom flask under a nitrogen atmosphere, add N-ethylaniline (1.0 eq) and anhydrous dichloromethane (DCM, approx. 10 mL per mmol of aniline).
- Cool the stirred solution to 0 °C using an ice bath.
- Add triethylamine (1.2 eq) to the solution.
- In a separate flask, dissolve 4-nitrobenzoyl chloride (1.05 eq) in a minimal amount of anhydrous DCM.
- Add the 4-nitrobenzoyl chloride solution dropwise to the cooled aniline solution over 20-30 minutes.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 4-6 hours, monitoring progress by TLC (Thin Layer Chromatography).
- Upon completion, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with 1 M HCl, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude intermediate, which can be purified by recrystallization from ethanol or used directly in the next step.

Experimental Protocol: Synthesis of 4-Amino-N-ethyl-N-phenylbenzamide

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Rationale: The reduction of an aromatic nitro group to a primary amine is a classic transformation. While catalytic hydrogenation is an option, reduction using tin(II) chloride ($SnCl_2$) in a protic solvent like ethanol is a highly effective and reliable benchtop method that avoids the need for high-pressure hydrogenation equipment.[5] The acidic conditions of the reaction protonate the newly formed amine, which is then liberated during the basic workup.

- To a round-bottom flask, add the crude N-ethyl-N-phenyl-4-nitrobenzamide (1.0 eq) and ethanol (approx. 20 mL per mmol).
- Add tin(II) chloride dihydrate ($SnCl_2 \cdot 2H_2O$, 4-5 eq) to the mixture.
- Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 80 °C).
- Maintain reflux for 2-4 hours, monitoring the disappearance of the starting material by TLC.
- Cool the reaction mixture to room temperature. Slowly pour it over crushed ice.
- Basify the mixture by the slow, careful addition of a saturated $NaHCO_3$ or a 3 M NaOH solution until the pH is ~8-9. This will precipitate tin salts.
- Extract the aqueous slurry multiple times with ethyl acetate.
- Combine the organic extracts, wash with brine, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield the crude final product.

Experimental Protocol: Purification

Rationale: Flash column chromatography is the standard method for purifying organic compounds of moderate polarity. A solvent system of hexane and ethyl acetate is chosen for its efficacy in separating aromatic compounds, with the gradient allowing for the elution of nonpolar impurities first, followed by the desired product.

- Prepare a silica gel slurry in hexane and pack a glass column.
- Dissolve the crude product in a minimal amount of dichloromethane or ethyl acetate.
- Adsorb the crude product onto a small amount of silica gel and dry it.

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- Load the dried material onto the top of the packed column.
- Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 10% EtOAc in hexane and gradually increasing to 40% EtOAc).
- Collect fractions and analyze them by TLC.
- Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield **4-Amino-N-ethyl-N-phenylbenzamide** as a solid.

Structural Elucidation and Physicochemical Properties

Verifying the identity and purity of the synthesized compound is critical. A combination of spectroscopic methods provides a comprehensive structural fingerprint.[6][7]

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Technique	Expected Observations for 4-Amino-N-ethyl-N-phenylbenzamide
^{1}H NMR	δ 1.1-1.3 ppm (t, 3H): Methyl protons of the ethyl group, triplet due to coupling with adjacent CH_2. δ 3.8-4.0 ppm (q, 2H): Methylene protons of the ethyl group, quartet due to coupling with CH_3. δ 4.0-4.5 ppm (s, br, 2H): Broad singlet for the two protons of the primary amine ($-NH_2$). δ 6.6-6.8 ppm (d, 2H): Aromatic protons ortho to the $-NH_2$ group. δ 7.2-7.6 ppm (m, 5H): Aromatic protons of the N-phenyl ring. δ 7.7-7.9 ppm (d, 2H): Aromatic protons ortho to the carbonyl group.
^{13}C NMR	δ ~14 ppm: Ethyl CH_3. δ ~45 ppm: Ethyl CH_2. δ ~114 ppm: Aromatic C-H ortho to $-NH_2$. δ ~125-130 ppm: Aromatic carbons of the N-phenyl ring and C-H ortho to carbonyl. δ ~140-150 ppm: Aromatic quaternary carbons. δ ~170 ppm: Amide carbonyl carbon (C=O).
FT-IR (cm^{-1})	3450-3300: Two distinct N-H stretching bands (asymmetric and symmetric) for the primary amine. 3050-3030: Aromatic C-H stretching. 2980-2850: Aliphatic C-H stretching (ethyl group). ~1650: Strong C=O stretching of the tertiary amide. ~1600: N-H bending (scissoring) of the primary amine. ~1250: Amide C-N stretching.
Mass Spec (MS)	$[M]^+$ at m/z = 240: Molecular ion peak. Key Fragments: Peaks corresponding to the loss of the ethyl group (m/z = 211), cleavage at the amide bond to give the 4-aminobenzoyl cation (m/z = 120) and the N-ethyl-N-phenylaminium radical cation (m/z = 121).

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Potential Applications in Research and Development

The N-phenylbenzamide core is a "privileged scaffold" in medicinal chemistry, appearing in numerous compounds with diverse biological activities. While specific applications for **4-Amino-N-ethyl-N-phenylbenzamide** are not widely documented, its structure presents significant opportunities for drug discovery professionals.

- Scaffold for Library Synthesis: The primary amine serves as a versatile chemical handle for further derivatization. It can be acylated, alkylated, or converted into other functional groups to rapidly generate a library of analogs for high-throughput screening.
- Antiviral Potential: N-phenylbenzamide derivatives have been identified as potent inhibitors of Enterovirus 71, a pathogen causing hand, foot, and mouth disease.[8] This compound could serve as a starting point for developing new anti-EV71 agents.
- Anticonvulsant Activity: The isatin-N-phenylbenzamide conjugate structure has shown promise in animal models of epilepsy, suggesting the N-phenylbenzamide moiety is well-tolerated by the central nervous system and can contribute to anticonvulsant effects.[9]
- Antiparasitic Agents: A related N-phenylbenzamide was identified as a lead compound against Schistosoma mansoni, the parasite responsible for schistosomiasis.[10] The structural framework is thus a promising candidate for developing new antiparasitic drugs.

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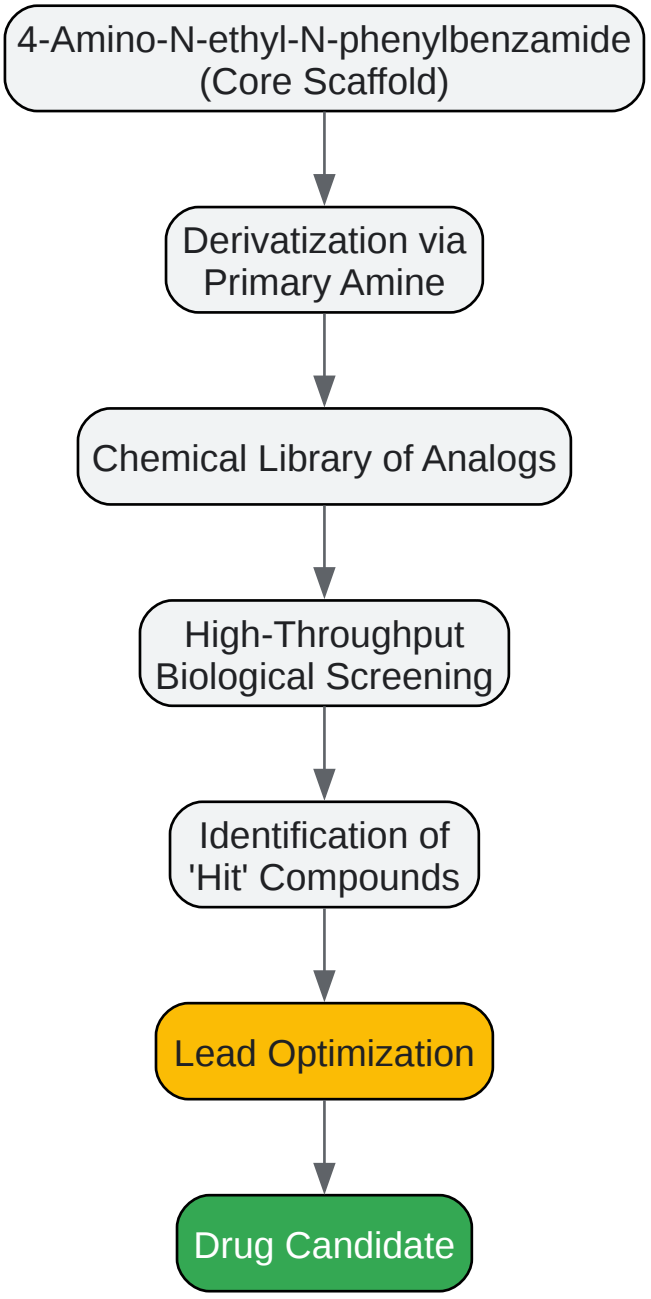

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Caption: Drug discovery workflow utilizing the title compound.

Safety and Handling

As with any research chemical for which toxicological data is limited, **4-Amino-N-ethyl-N-phenylbenzamide** should be handled with care. Based on the safety profiles of analogous aromatic amines and amides, the following precautions are advised.[11][12][13]

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- Hazard Assessment: Assumed to be harmful if swallowed or inhaled. May cause skin and serious eye irritation.[11] May cause an allergic skin reaction.
- Personal Protective Equipment (PPE): Always wear a lab coat, nitrile gloves, and chemical safety goggles.
- Handling: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors. Avoid generating dust.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from strong oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Conclusion

4-Amino-N-ethyl-N-phenylbenzamide is a well-defined chemical entity with significant potential as a building block in medicinal chemistry and materials science. This guide provides a comprehensive framework for its synthesis, purification, and characterization. The presented protocols are based on established, reliable chemical transformations, ensuring a high probability of success for researchers. The versatility of its primary amine functionality, combined with the proven biological relevance of the N-phenylbenzamide scaffold, makes it a valuable compound for further investigation and development.

References

- PubChem. 4-Amino-N-phenylbenzamide. National Center for Biotechnology Information. [Link]
- PubChem. 4-amino-N-ethyl-N-phenylbenzenesulfonamide. National Center for Biotechnology Information. [Link]
- PubChem. **4-Amino-N-ethyl-N-phenylbenzamide**. National Center for Biotechnology Information. [Link]

© 2026 BenchChem. All rights reserved.

- Schroeder, W. A., & Wilcox, P. E. Synthesis of 4-(N-Ethylamino)-N-ethyl-N-phenylbenzamide. Journal of the American Chemical Society. [Link]
- Beijing Hwrk Chemical Technology Co., Ltd. **4-Amino-N-ethyl-N-phenylbenzamide**. [Link]
- Al-Adilee, K. J., & Al-Joboury, K. R. Synthesis of 4-Amino-N-[2 (diethylamino)Ethyl]Benzamide Tetraphenylborate Ion-Associate Complex: Characterization, Antibacterial and Computational Study. MDPI. [Link]
- PubChem. N-(2-aminoethyl)-4-fluoro-N-phenylbenzamide. National Center for Biotechnology Information. [Link]
- The Royal Society of Chemistry. Supplementary Material (ESI) for Chemical Communications. [Link]
- Google Patents. The preparation method of N-(2'-aminophenyl)
- PubChem. N-ethyl-N-phenylpropanamide. National Center for Biotechnology Information. [Link]
- NIST. Benzenamine, N-ethyl-. NIST Chemistry WebBook. [Link]
- Zhang, J., et al. Synthesis and Antiviral Activity of N-Phenylbenzamide Derivatives, a Novel Class of Enterovirus 71 Inhibitors. PMC, PubMed Central. [Link]
- Rahmani Khajouei, M., et al. Synthesis and evaluation of anticonvulsant activity of (Z)-4-(2-oxoindolin-3-ylideneamino)-N-phenylbenzamide derivatives in mice. PMC, PubMed Central. [Link]
- J-GLOBAL. N-Ethyl-4-aminobenzamide. Japan Science and Technology Agency. [Link]
- PubChem. ethyl N-(4-aminophenyl)carbamate. National Center for Biotechnology Information. [Link]
- ResearchGate. Synthesis of the 4-amino-N-(4-nitrophenyl)benzamide. [Link]
- The Royal Society of Chemistry. Supplementary Information. [Link]

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- Filo. What is the IUPAC name of the shown compound?. [Link]
- PubChem. 4-Aminobenzamide. National Center for Biotechnology Information. [Link]
- ResearchGate. Synthesis of substituted 4-amino-N-phenylbenzamide. [Link]
- University Course Document. Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis. [Link]
- Google Patents. Preparation method of 4-aminobenzoyl-N-(4-aminobenzoyl) amine.
- Gessner, R. K., et al. Activity of N-phenylbenzamide analogs against the neglected disease pathogen, Schistosoma mansoni. PMC, PubMed Central. [Link]
- Leah4sci. Spectroscopy Introduction: Using NMR, IR, and Mass Spec in Organic Chemistry. YouTube. [Link]
- Google Patents.
- Toth, E., et al. Metabolites of N-ethylbenzamide, N,N-diethylbenzamide and related compounds detected in rat urine by NMR spectroscopy. PubMed. [Link]

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Sources

- 1. 4-Amino-N-ethyl-N-phenylbenzamide | C15H16N2O | CID 577841 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Amino-N-ethyl-N-phenylbenzamide - CAS:65270-05-5 - 北京欣恒研科技有限公司 [konoscience.com]
- 3. 4-amino-N-ethyl-N-phenylbenzamide | 65270-05-5 [sigmaaldrich.com]
- 4. 4-AMINO-N-ETHYL-N-PHENYLBENZAMIDE | 65270-05-5 [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. lehigh.edu [lehigh.edu]

- 7. youtube.com [youtube.com]
- 8. Synthesis and Antiviral Activity of N-Phenylbenzamide Derivatives, a Novel Class of Enterovirus 71 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Synthesis and evaluation of anticonvulsant activity of (Z)-4-(2-oxoindolin-3-ylideneamino)-N-phenylbenzamide derivatives in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Activity of N-phenylbenzamide analogs against the neglected disease pathogen, Schistosoma mansoni - PMC [pmc.ncbi.nlm.nih.gov]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. fishersci.com [fishersci.com]
- 13. fishersci.com [fishersci.com]

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